

Application Notes and Protocols for Safe Handling of Methyl Dichloroacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl dichloroacetate*

Cat. No.: *B051726*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for working with **methyl dichloroacetate**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

Methyl dichloroacetate is a colorless liquid with an ethereal odor.^[1] It is combustible and corrosive to metals and tissues.^{[1][2]} Understanding its physical properties is crucial for safe handling and storage.

Table 1: Physical and Chemical Properties of **Methyl Dichloroacetate**

Property	Value	Source
Molecular Formula	$C_3H_4Cl_2O_2$	[3]
Molecular Weight	142.97 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Ethereal	[1]
Boiling Point	143 °C (289 °F) at 760 mmHg	[1] [2]
Melting Point	-52 °C (-62 °F)	[1] [2]
Flash Point	80 °C (176 °F)	[1] [4]
Density	1.381 g/mL at 25 °C	[2]
Vapor Pressure	4.5 mmHg	[1]
Solubility	Limited solubility in water. Soluble in organic solvents like ether and chloroform.	[2] [3]

Hazard Identification and Toxicity

Methyl dichloroacetate is a hazardous substance that can cause severe health effects. It is crucial to understand its toxicity to handle it safely.

Table 2: GHS Hazard Classification for **Methyl Dichloroacetate**

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Inhalation	H332: Harmful if inhaled	GHS07 (Warning)
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07 (Warning)
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	GHS07 (Warning)
Specific Target Organ Toxicity	H335: May cause respiratory irritation	GHS07 (Warning)
Flammable Liquids	H227: Combustible liquid	No Pictogram

Source:[1][2][5][6]

Health Hazards:

- Inhalation: Harmful if inhaled, causing burning sensations, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[2][4] It can be destructive to the nose, throat, and upper respiratory tract.[2][4]
- Skin Contact: Causes skin irritation and potential burns.[1] It is toxic if it comes into contact with skin.
- Eye Contact: Causes serious eye irritation and is extremely destructive to the eyes.[1][2][4]
- Ingestion: Toxic if swallowed.
- Chronic Exposure: Suspected of causing genetic defects. Dichloroacetate (a related compound) has been linked to reversible neuropathic toxicity in clinical trials.[7][8]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **methyl dichloroacetate**.

3.1. Personal Protective Equipment (PPE)

All personnel handling **methyl dichloroacetate** must use the following PPE:

- Eye Protection: Chemical safety goggles or a face shield (minimum 8 inches).[1][5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[1]
- Skin and Body Protection: A lab coat or chemical-resistant apron.[1] Full protective clothing should be worn when there is a risk of splashing.[9]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[10][11] If ventilation is inadequate or for spill response, a self-contained breathing apparatus (SCBA) is required.[1][9]

3.2. Engineering Controls

- Ventilation: Always handle **methyl dichloroacetate** in a well-ventilated area or a certified chemical fume hood to minimize inhalation exposure.[10][11]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[12]

3.3. Handling Procedures

- Read the Safety Data Sheet (SDS) thoroughly before use.[5]
- Avoid contact with skin, eyes, and clothing.[5][10]
- Do not breathe vapors or mist.[5][10]
- Use only non-sparking tools and ground all equipment when handling the product to prevent static discharge.[4][13]
- Keep away from heat, sparks, and open flames.[5][13]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.[5]

3.4. Storage Procedures

- Store in a cool, dry, and well-ventilated place.[5][10]
- Keep containers tightly closed to prevent leakage.[5][10]
- Store locked up, accessible only to authorized personnel.[5][10]
- Keep away from incompatible materials such as strong acids, strong bases, oxidizing agents, and reducing agents.[5][12]

Emergency Procedures

Immediate and appropriate response to emergencies is critical to minimizing harm.

4.1. First Aid Measures

Table 3: First Aid for **Methyl Dichloroacetate** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing has stopped, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with plenty of water for at least 15 minutes. Seek medical attention.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[11]

4.2. Spill and Leak Procedures

- Small Spills:
 - Evacuate non-essential personnel from the area.[12]
 - Wear appropriate PPE, including respiratory protection.[10]
 - Eliminate all ignition sources.[4][12]
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [12][13]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[11]
 - Ventilate the area and wash the spill site after material pickup is complete.[12]
- Large Spills:
 - Immediately evacuate the area and activate the emergency response system.
 - Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[4]
 - Follow the institution's emergency response plan.

4.3. Firefighting Measures

- **Methyl dichloroacetate** is a combustible liquid.[1]
- Suitable Extinguishing Media: Use dry chemical, CO₂, alcohol-resistant foam, or water spray. [4][11]
- Unsuitable Extinguishing Media: Avoid using a solid stream of water as it may scatter and spread the fire.[4]
- Hazards from Combustion: Fire may produce irritating, corrosive, and/or toxic gases, including hydrogen chloride and phosgene.[1][4][5][10]

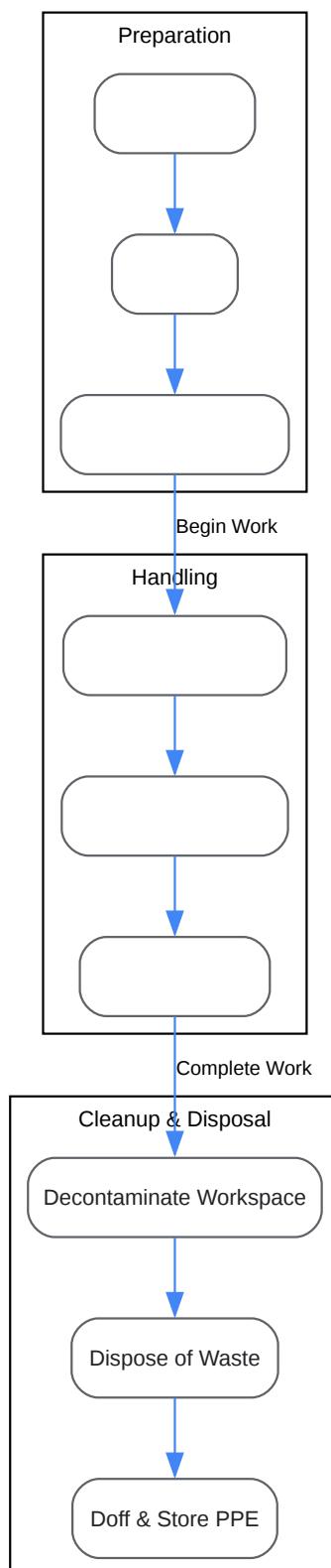
- Protective Equipment: Firefighters should wear a positive-pressure self-contained breathing apparatus (SCBA) and full protective clothing.[9]
- Containers may explode when heated.[1] Use water spray to cool fire-exposed containers. [12]

Waste Disposal

Dispose of **methyl dichloroacetate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5] Do not allow the product to enter drains or the environment.[10]

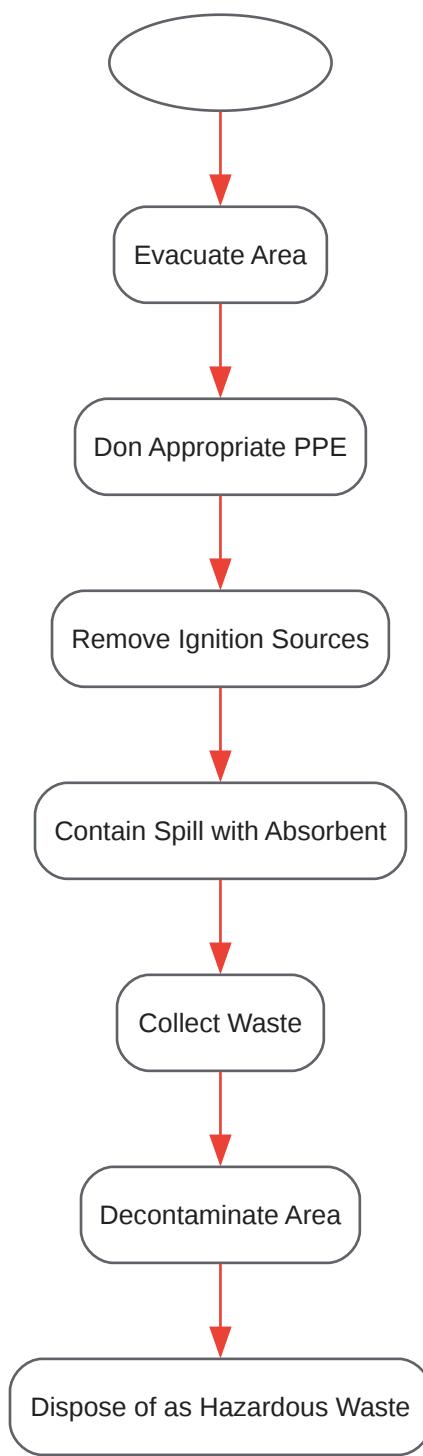
Visualized Workflows and Protocols

Diagram 1: Safe Handling Workflow for **Methyl Dichloroacetate**



[Click to download full resolution via product page](#)

A workflow for the safe handling of **methyl dichloroacetate**.

Diagram 2: Emergency Response for **Methyl Dichloroacetate** Spill[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl dichloroacetate | C3H4Cl2O2 | CID 8315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dichloroacetic acid methyl ester | 116-54-1 [chemicalbook.com]
- 3. CAS 116-54-1: Methyl dichloroacetate | CymitQuimica [cymitquimica.com]
- 4. METHYL DICHLOROACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. fishersci.com [fishersci.com]
- 6. METHYL DICHLOROACETATE 25G ,Each | Safety Glasses Website [safetyglasses.utechproducts.com]
- 7. researchgate.net [researchgate.net]
- 8. neurology.org [neurology.org]
- 9. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 10. Page loading... [guidechem.com]
- 11. hpc-standards.com [hpc-standards.com]
- 12. nj.gov [nj.gov]
- 13. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Safe Handling of Methyl Dichloroacetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b051726#safety-precautions-for-working-with-methyl-dichloroacetate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com